

"3-Epiglochidiol diacetate" CAS number and molecular structure

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Compound of Interest

Compound Name: 3-Epiglochidiol diacetate

Cat. No.: B12435667

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An In-depth Technical Guide to 3-Epiglochidiol diacetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **3-Epiglochidiol diacetate**, a lupane-type triterpenoid. The document details its chemical identity, including its Chemical Abstracts Service (CAS) number and molecular structure. While specific biological data and experimental protocols for **3-Epiglochidiol diacetate** are not extensively available in current literature, this guide summarizes the known biological activities of the broader class of lupane triterpenes isolated from the Glochidion genus. This information provides a foundational understanding for researchers and professionals in drug development interested in this class of compounds.

Chemical Identity of 3-Epiglochidiol diacetate

- Compound Name: **3-Epiglochidiol diacetate**
- Systematic Name: (1 β ,3 β)-Lup-20(29)-ene-1,3-diyl diacetate
- CAS Number: 6587-37-7

- Molecular Formula: $C_{34}H_{54}O_4$
- Molecular Weight: 526.79 g/mol

Molecular Structure:

The molecular structure of **3-Epiglochidiol diacetate** is characterized by a pentacyclic lupane core. The key features include acetate groups at the C-1 and C-3 positions with a β -orientation, and an isopropenyl group at the C-19 position.

(Image of the molecular structure of **3-Epiglochidiol diacetate** would be placed here in a final document)

Biological Activities of Related Lupane Triterpenoids from Glochidion Species

While specific studies on the biological activity of **3-Epiglochidiol diacetate** are limited, extensive research has been conducted on other lupane-type triterpenes isolated from various Glochidion species. These studies reveal a range of promising pharmacological activities, particularly cytotoxic and anti-inflammatory effects.

The genus Glochidion is a rich source of bioactive triterpenoids, including glochidiol, glochidonol, and glochidone.^{[1][2]} These compounds have demonstrated significant potential as cytotoxic agents against various cancer cell lines.^{[1][3]}

Cytotoxic Activity

Studies on triterpenes isolated from the roots and stem wood of Glochidion eriocarpum and Glochidion sphaerogynum have demonstrated significant growth inhibitory effects against human tumor cell lines.^[1] Notably, glochidonol and glochidiol have been shown to exert their antiproliferative effects through the induction of apoptosis.^[1] The cytotoxic activities of these related compounds suggest that **3-Epiglochidiol diacetate** may also possess anticancer properties, a hypothesis that warrants further investigation.

Table 1: Cytotoxic Activities of Lupane Triterpenes from Glochidion Species^[1]

Compound	Cell Line	GI ₅₀ (μg/mL)
Glochidonol	MCF-7 (Breast Cancer)	9.0 ± 3.7
NCI-H460 (Lung Cancer)	4.9 ± 0.2	
SF-268 (CNS Cancer)	9.8 ± 0.5	
Glochidiol	MCF-7 (Breast Cancer)	6.63 ± 0.7
NCI-H460 (Lung Cancer)	7.5 ± 0.5	
SF-268 (CNS Cancer)	9.7 ± 0.3	
3-epi-Lupeol	MCF-7 (Breast Cancer)	75.6 ± 11.7
NCI-H460 (Lung Cancer)	86.1 ± 12.4	
SF-268 (CNS Cancer)	80.9 ± 2.6	

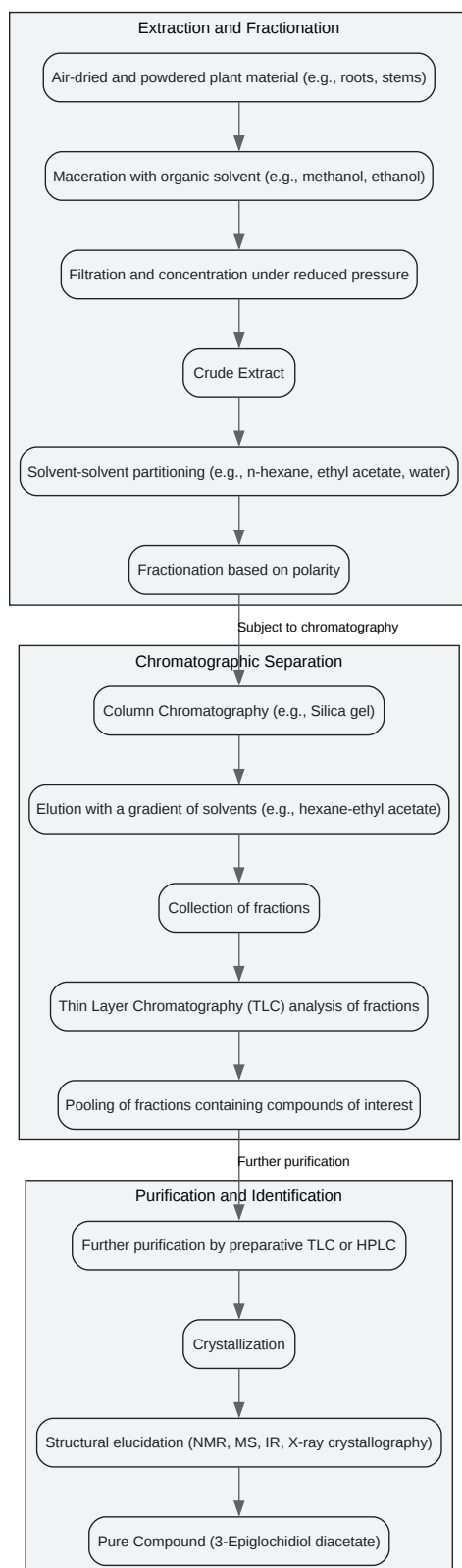
Disclaimer: The data presented in this table are for compounds structurally related to **3-Epiglochidiol diacetate** and should not be directly extrapolated to the title compound.

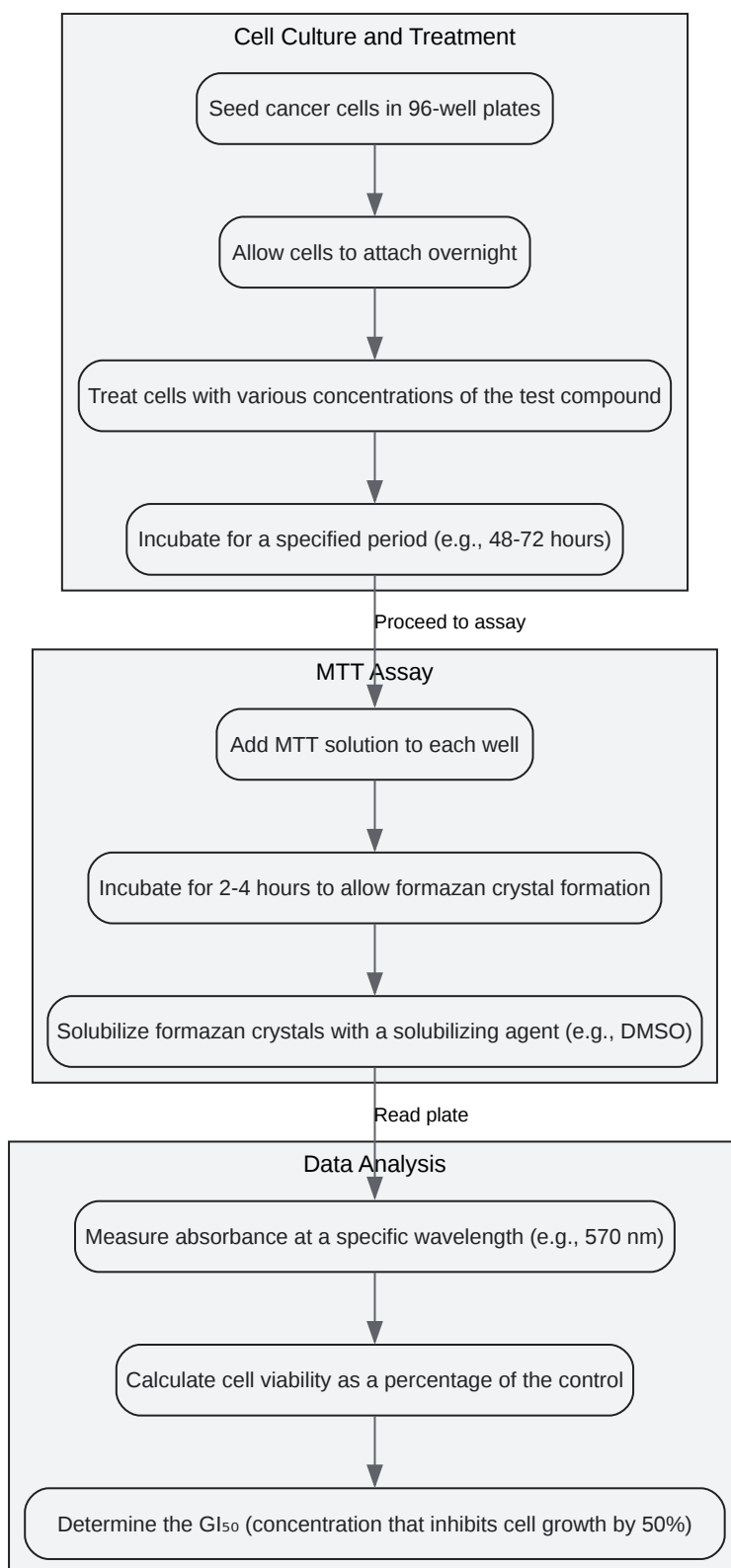
Experimental Protocols

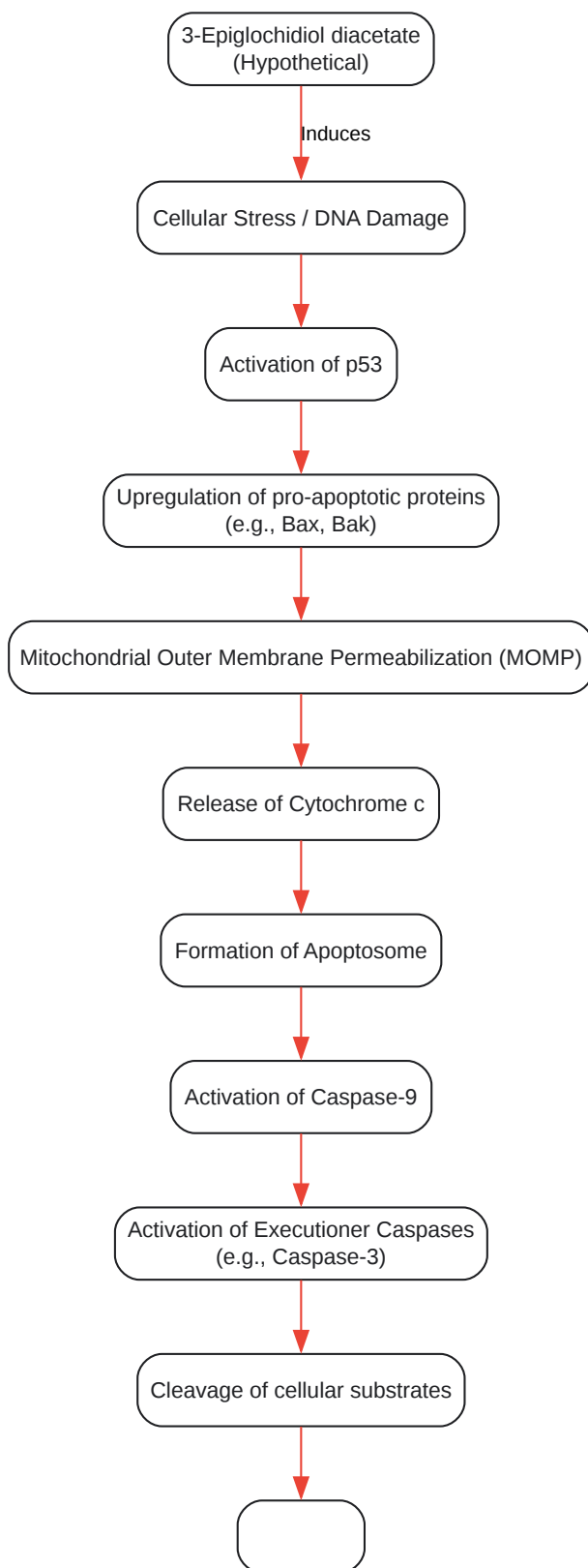
Detailed experimental protocols for the synthesis or biological evaluation of **3-Epiglochidiol diacetate** are not readily available. However, the following sections provide generalized methodologies for the isolation and cytotoxicity testing of lupane-type triterpenes from Glochidion species, based on established research practices in the field.

General Protocol for Isolation and Purification of Triterpenoids

This protocol outlines a typical procedure for the extraction and isolation of triterpenoids from plant material, which can be adapted for the isolation of **3-Epiglochidiol diacetate** from a relevant Glochidion species.







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